# Technical Guide: Spectral Data of 5-Bromo-8-methoxy-2-methylquinoline

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Bromo-8-methoxy-2-methylquinoline* |
| *CAS No.:* | *103862-55-1* |
| *Cat. No.:* | *B175217* |

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide addresses the spectral characteristics of **5-bromo-8-methoxy-2-methylquinoline**. Despite a comprehensive search of available scientific literature, complete experimental spectral data (NMR, IR, MS) for **5-bromo-8-methoxy-2-methylquinoline** could not be located. However, this guide provides detailed spectral data for the closely related compound, 5-bromo-8-methoxyquinoline, to serve as a valuable reference. Furthermore, standardized experimental protocols for acquiring NMR, IR, and mass spectrometry data are presented to guide researchers in the characterization of this and similar quinoline derivatives.

## Introduction

**5-Bromo-8-methoxy-2-methylquinoline** is a substituted quinoline derivative. Quinoline and its derivatives are a significant class of heterocyclic compounds in medicinal chemistry, exhibiting a wide range of biological activities, including antimalarial and anticancer properties. The precise characterization of these molecules is crucial for drug discovery and development, with techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR)

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spectroscopy, and Mass Spectrometry (MS) being fundamental to confirming their chemical structures.

This document aims to provide a comprehensive resource on the spectral data of **5-bromo-8-methoxy-2-methylquinoline**. Due to the current lack of published experimental data for this specific compound, we present the spectral data for the analogous compound, 5-bromo-8-methoxyquinoline, as a foundational reference.

## Spectral Data

While specific experimental data for **5-bromo-8-methoxy-2-methylquinoline** is not available in the reviewed literature, the data for the structurally similar 5-bromo-8-methoxyquinoline is provided below for comparative purposes. The addition of a methyl group at the 2-position in the target compound would be expected to introduce a characteristic singlet in the upfield region of the 1H NMR spectrum (around 2.5-2.8 ppm) and corresponding signals in the 13C NMR spectrum.

## NMR and IR Spectral Data for 5-Bromo-8-methoxyquinoline

The following tables summarize the reported NMR and IR spectral data for 5-bromo-8-methoxyquinoline[1].

Table 1: 1H NMR Spectral Data of 5-Bromo-8-methoxyquinoline[1]

| Chemical Shift (δ/ppm) | Multiplicity | Coupling Constant (J/Hz) | Assignment |
|---|---|---|---|
| 8.89-8.91 | dd | J2,3= 4.0, J2,4= 1.2 | H-2 |
| 8.43 | dd | J4,3= 8.4, J4,2= 1.6 | H-4 |
| 7.66 | d | J6,7= 8.4 | H-6 |
| 7.49 | dd | J3,2= 4.0, J3,4= 8.4 | H-3 |
| 6.87 | d | J7,6= 8.4 | H-7 |
| 4.04 | s | - | -OCH3 |

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Table 2: 13C NMR Spectral Data of 5-Bromo-8-methoxyquinoline[1]

| Chemical Shift (δ/ppm) | Assignment |
|---|---|
| 152.2 | C-8 |
| 149.7 | C-2 |
| 140.8 | C-8a |
| 135.5 | C-4 |
| 130.0 | C-6 |
| 128.1 | C-4a |
| 122.8 | C-3 |
| 111.8 | C-5 |
| 108.1 | C-7 |
| 56.2 | -OCH3 |

Table 3: IR Spectral Data of 5-Bromo-8-methoxyquinoline[1]

| Wavenumber (ν/cm-1) | Assignment |
|---|---|
| 2915, 2848 | C-H stretching (aliphatic) |
| 1600, 1588, 1500 | C=C and C=N stretching (aromatic) |
| 1460 | C-H bending |
| 1352, 1300 | C-O stretching (aryl ether) |

# Experimental Protocols

The following are general methodologies for the acquisition of spectral data for quinoline derivatives like **5-bromo-8-methoxy-2-methylquinoline**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

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- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl3, DMSO-d6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- 1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters: spectral width of 12-16 ppm, relaxation delay of 1-2 seconds, 16-32 scans.
  - Process the data with Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- 13C NMR Acquisition:
  - Acquire a one-dimensional carbon spectrum with proton decoupling.
  - Typical parameters: spectral width of 200-250 ppm, relaxation delay of 2-5 seconds, 1024 or more scans.
  - Process the data similarly to the 1H NMR spectrum.

## Infrared (IR) Spectroscopy

- Sample Preparation:
  - Solid State (ATR): Place a small amount of the solid sample directly on the ATR crystal.
  - Solid State (KBr pellet): Grind 1-2 mg of the sample with ~100 mg of dry KBr powder and press into a thin pellet.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition:
  - Record a background spectrum of the empty sample compartment (or pure KBr pellet).

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- Record the sample spectrum over a range of 4000-400 cm-1.
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

## Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample (e.g., 1 mg/mL) in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Instrumentation: Employ a mass spectrometer with a suitable ionization source, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), coupled to a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- Acquisition:
  - Infuse the sample solution into the ion source.
  - Acquire the mass spectrum in positive ion mode to observe the [M+H]+ ion.
  - Typical mass range: m/z 50-500.
  - For high-resolution mass spectrometry (HRMS), a TOF or Orbitrap analyzer can be used to determine the exact mass and elemental composition.

# Workflow Visualizations

The following diagrams illustrate the general workflows for the spectral analysis of a synthesized chemical compound.

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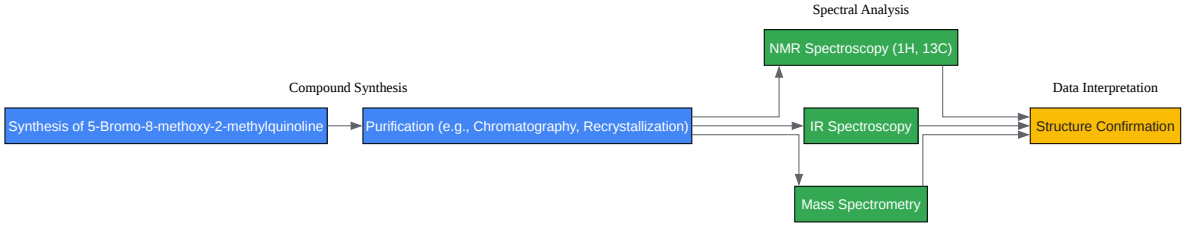


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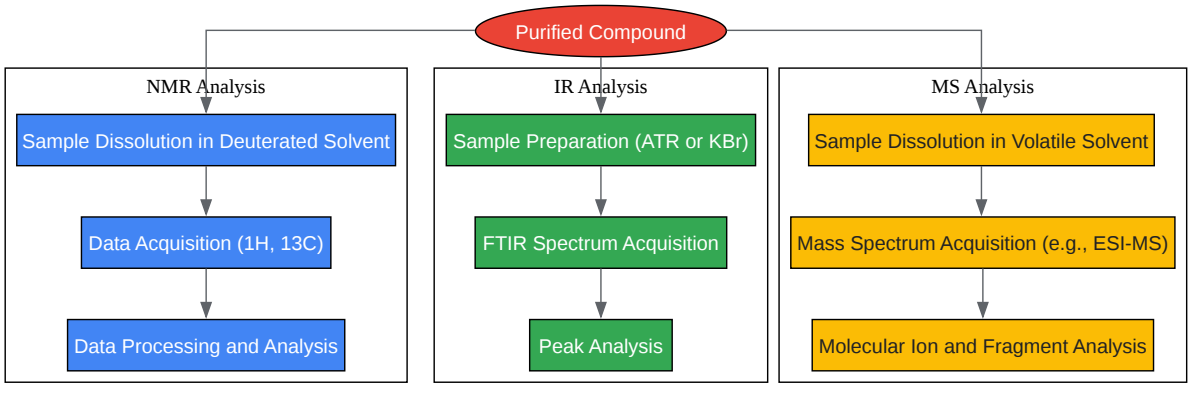
Caption: General workflow from compound synthesis to structural confirmation.

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Caption: Detailed workflow for NMR, IR, and MS data acquisition.

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## References

- 1. acgpubs.org [acgpubs.org]
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